

Application Notes and Protocols for the Quantification of 2-Isopropylisonicotinic Acid

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Compound of Interest

Compound Name: *2-Isopropylisonicotinic acid*

Cat. No.: *B065470*

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Introduction

2-Isopropylisonicotinic acid is a pyridine carboxylic acid derivative of interest in pharmaceutical research and development. Accurate and precise quantification of this compound in various matrices, including bulk drug substances, pharmaceutical formulations, and biological fluids, is crucial for quality control, pharmacokinetic studies, and formulation development. This document provides detailed application notes and protocols for the quantitative analysis of **2-isopropylisonicotinic acid** using High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and UV-Vis Spectrophotometry.

Quantitative Data Summary

The following tables summarize the typical performance characteristics for the analytical methods described. It is important to note that these values are representative and may vary based on the specific instrumentation, reagents, and laboratory conditions. Method validation should be performed to establish performance characteristics in your laboratory.

Table 1: HPLC-UV Method Performance

Parameter	Typical Value
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	~ 0.2 µg/mL
Limit of Quantification (LOQ)	~ 0.7 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

Table 2: LC-MS/MS Method Performance (in Human Plasma)

Parameter	Typical Value
Linearity Range	0.5 - 500 ng/mL
Correlation Coefficient (r^2)	≥ 0.998
Limit of Detection (LOD)	~ 0.1 ng/mL
Limit of Quantification (LOQ)	~ 0.5 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (%RSD)	< 10%
Matrix Effect	Minimal with appropriate sample preparation

Table 3: UV-Vis Spectrophotometry Method Performance

Parameter	Typical Value
Linearity Range	5 - 50 µg/mL
Correlation Coefficient (r^2)	≥ 0.997
Molar Absorptivity (ϵ)	Dependent on solvent and pH

Experimental Protocols

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **2-isopropylisonicotinic acid** in bulk drug substance and pharmaceutical formulations.

1.1. Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and a pH-adjusted aqueous buffer (e.g., 20 mM ammonium acetate, pH 4.0). A typical starting gradient could be 40:60 (v/v) acetonitrile:buffer.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Based on the UV spectrum of isonicotinic acid, which shows absorption maxima at approximately 214 nm and 264 nm, a wavelength of 264 nm is recommended to minimize interference from common solvents.[\[1\]](#)
- Injection Volume: 10 μ L.
- Column Temperature: 30 °C.

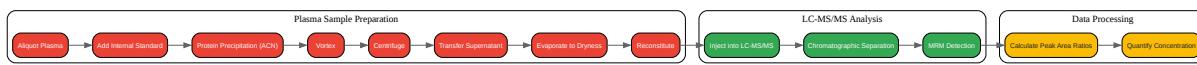
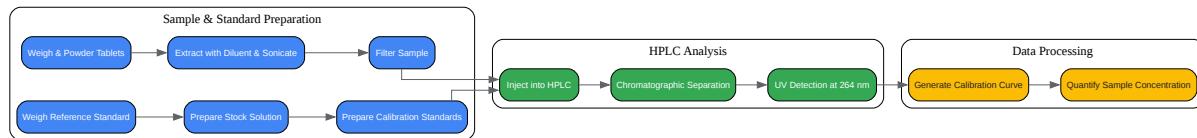
1.2. Standard and Sample Preparation

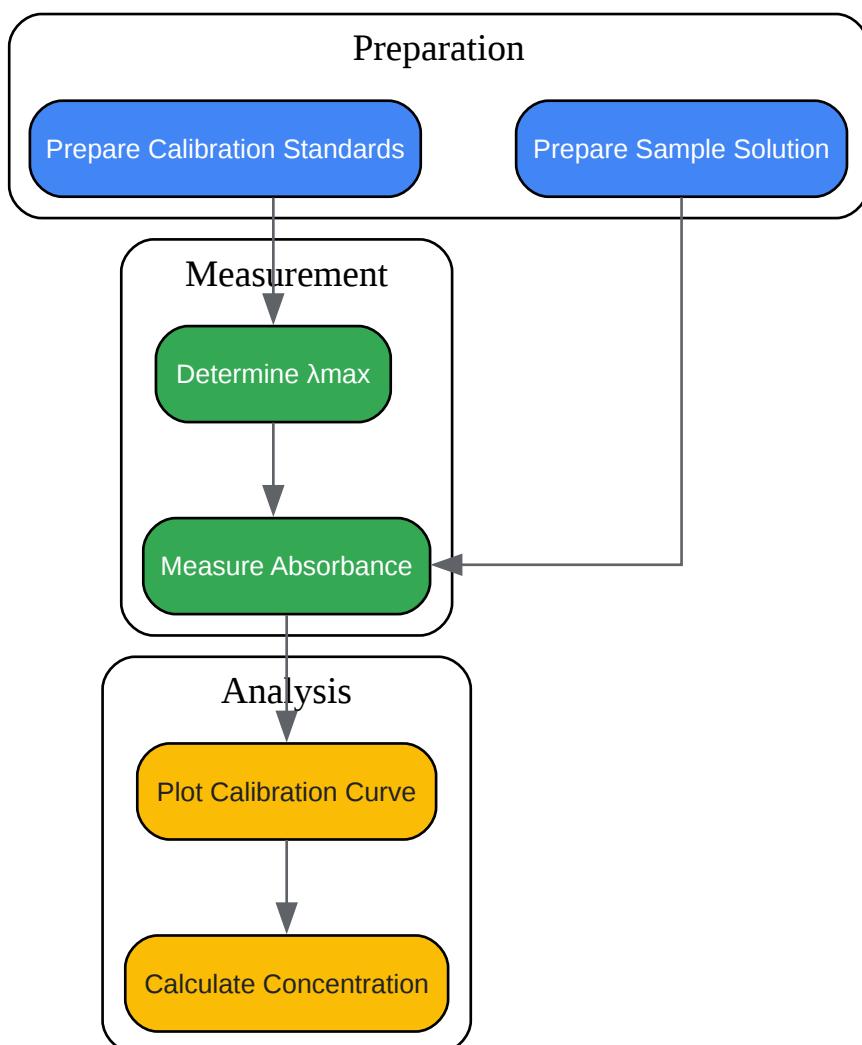
- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **2-isopropylisonicotinic acid** reference standard in 10 mL of diluent (e.g., a 50:50 mixture of acetonitrile and water).
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to cover the desired concentration range (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).

- Sample Preparation (Tablets):
 - Weigh and finely powder a representative number of tablets.
 - Accurately weigh a portion of the powder equivalent to a target concentration of **2-isopropylisonicotinic acid** and transfer it to a volumetric flask.
 - Add the diluent to approximately 70% of the flask volume.
 - Sonicate for 15-20 minutes to ensure complete dissolution of the active ingredient.
 - Allow the solution to cool to room temperature and dilute to volume with the diluent.
 - Filter the solution through a 0.45 μm syringe filter before injection.

1.3. Data Analysis

- Construct a calibration curve by plotting the peak area of **2-isopropylisonicotinic acid** against the concentration of the calibration standards.
- Determine the concentration of **2-isopropylisonicotinic acid** in the sample by interpolating its peak area from the calibration curve.





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References

- 1. UV-Vis Spectrum of Isonicotinic Acid | SIELC Technologies [sielc.com]
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